

# Personal protective equipment for handling CHMFL-PI4K-127

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## Compound of Interest

Compound Name: CHMFL-PI4K-127

Cat. No.: B15620493

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## Essential Safety and Handling Guide for CHMFL-PI4K-127

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **CHMFL-PI4K-127**, a potent and selective inhibitor of Phosphatidylinositol 4-kinase (PI4K). Due to the absence of a specific Safety Data Sheet (SDS), this compound should be treated as potentially hazardous. Adherence to these stringent safety protocols is paramount to ensure the well-being of laboratory personnel and to maintain a safe research environment.

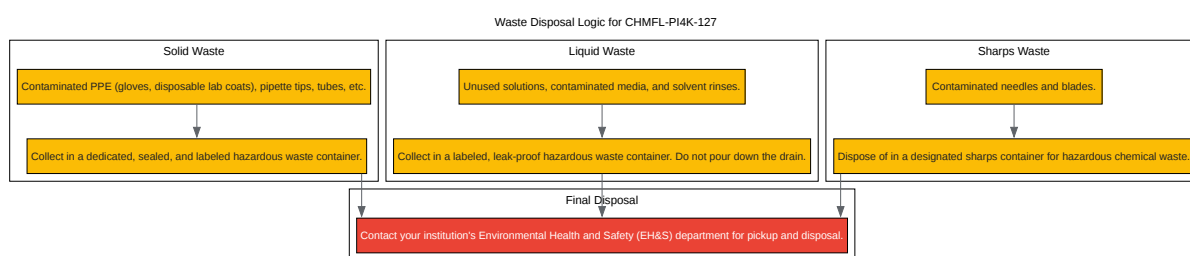
## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when working with **CHMFL-PI4K-127** to create an effective barrier between the researcher and the chemical.<sup>[1][2]</sup> The following table summarizes the recommended PPE for various laboratory activities involving this compound.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator to prevent inhalation of fine powders. Gloves: Double-gloving with nitrile gloves is required. Change gloves immediately upon contamination. Eye Protection: Chemical splash goggles for a complete seal around the eyes. Lab Coat: A dedicated, non-absorbent, or disposable lab coat. Ventilation: All weighing and aliquoting must be performed in a certified chemical fume hood or a powder containment hood.
Solution Preparation and Handling	Gloves: Double-gloving with nitrile gloves. Eye Protection: Chemical splash goggles or a face shield if there is a significant risk of splashing. Lab Coat: Standard laboratory coat. Ventilation: All work should be conducted in a chemical fume hood.
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Containment: All cell culture work must be performed in a Class II biological safety cabinet to maintain sterility and protect the user.
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat.

## Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is essential to minimize the risk of exposure and contamination when handling **CHMFL-PI4K-127**.



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## References

- 1. PPE and Safety for Chemical Handling [acsmaterial.com]
- 2. benchchem.com [benchchem.com]

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